

In-Depth Technical Guide: 4'-Trifluoromethyl-biphenyl-3-carboxylic acid

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Compound of Interest

Compound Name: 4'-Trifluoromethyl-biphenyl-3-carboxylic acid

Cat. No.: B174845

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CAS Number: 199528-28-4

For Researchers, Scientists, and Drug Development Professionals

Introduction

4'-Trifluoromethyl-biphenyl-3-carboxylic acid is a synthetic organic compound that has garnered significant interest in the field of medicinal chemistry, primarily as a key building block in the development of novel therapeutics. Its rigid biphenyl scaffold, coupled with the electron-withdrawing trifluoromethyl group, imparts desirable physicochemical properties to molecules, influencing their metabolic stability, binding affinity, and pharmacokinetic profile. This technical guide provides a comprehensive overview of **4'-Trifluoromethyl-biphenyl-3-carboxylic acid**, including its chemical and physical properties, a detailed synthetic protocol, and its prominent role as a precursor in the synthesis of G protein-coupled receptor 40 (GPR40) agonists for the potential treatment of type 2 diabetes.

Physicochemical Properties

A summary of the key physicochemical properties of **4'-Trifluoromethyl-biphenyl-3-carboxylic acid** is presented in the table below. These properties are crucial for understanding its behavior in both chemical reactions and biological systems.

Property	Value	Reference
CAS Number	199528-28-4	[1] [2]
Molecular Formula	C ₁₄ H ₉ F ₃ O ₂	[1] [2] [3]
Molecular Weight	266.22 g/mol	[1] [3]
Appearance	White solid	[3]
Boiling Point (Predicted)	377.5 ± 42.0 °C	[3]
Density (Predicted)	1.326 ± 0.06 g/cm ³	[3]
pKa (Predicted)	4.01 ± 0.10	[3]
Solubility	Slightly soluble in aqueous base, DMSO, and methanol.	[3]

Synthesis of 4'-Trifluoromethyl-biphenyl-3-carboxylic acid

The synthesis of **4'-Trifluoromethyl-biphenyl-3-carboxylic acid** is most commonly achieved via a Suzuki-Miyaura cross-coupling reaction. This powerful carbon-carbon bond-forming reaction provides an efficient route to biaryl compounds. The general scheme involves the coupling of an aryl halide with an arylboronic acid, catalyzed by a palladium complex.

Experimental Protocol: Suzuki-Miyaura Coupling

This protocol outlines the synthesis of **4'-Trifluoromethyl-biphenyl-3-carboxylic acid** from 3-bromobenzoic acid and 4-(trifluoromethyl)phenylboronic acid.

Materials:

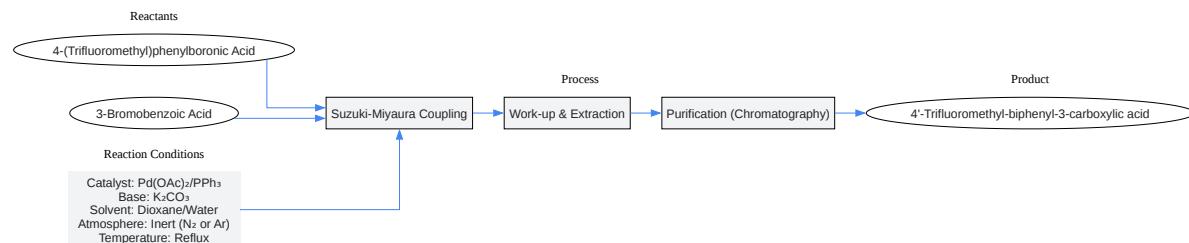
- 3-Bromobenzoic acid
- 4-(Trifluoromethyl)phenylboronic acid
- Palladium(II) acetate (Pd(OAc)₂)

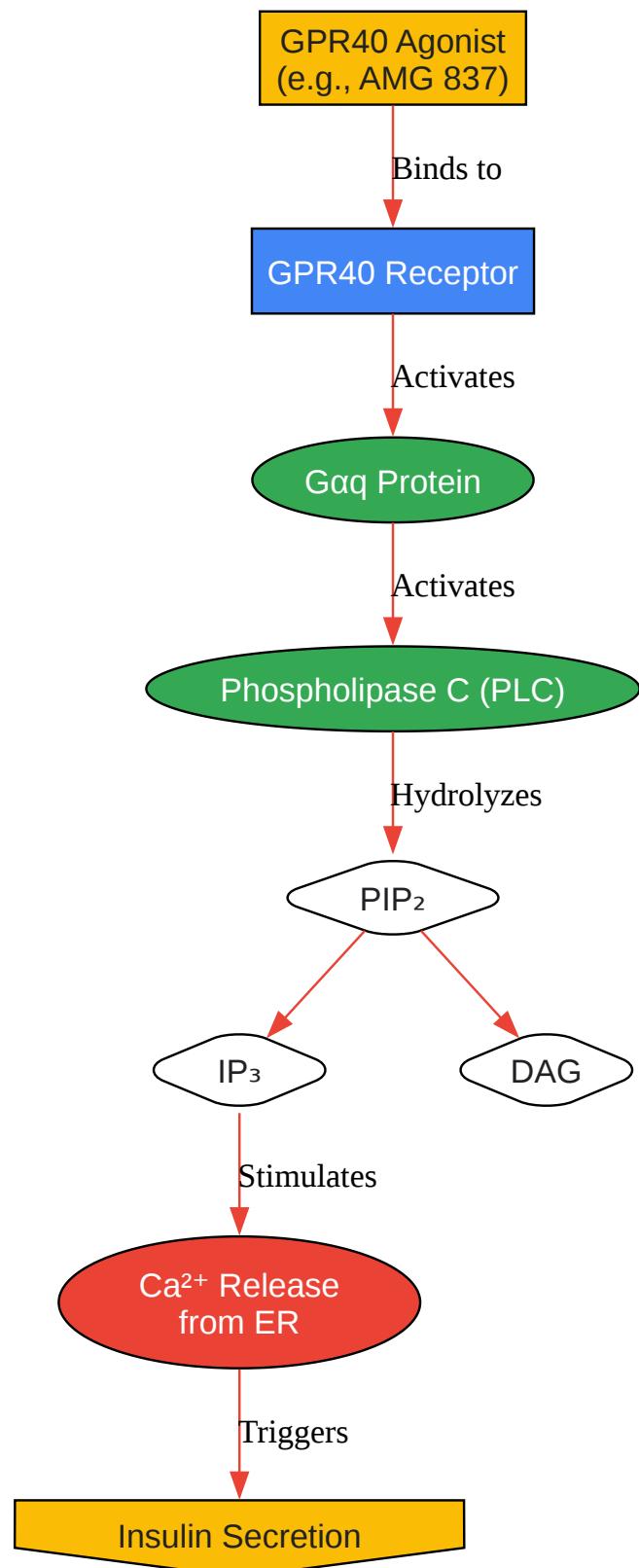
- Triphenylphosphine (PPh_3)
- Potassium carbonate (K_2CO_3)
- 1,4-Dioxane
- Water (degassed)
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Round-bottom flask
- Condenser
- Magnetic stirrer and stir bar
- Inert atmosphere (Nitrogen or Argon)

Procedure:

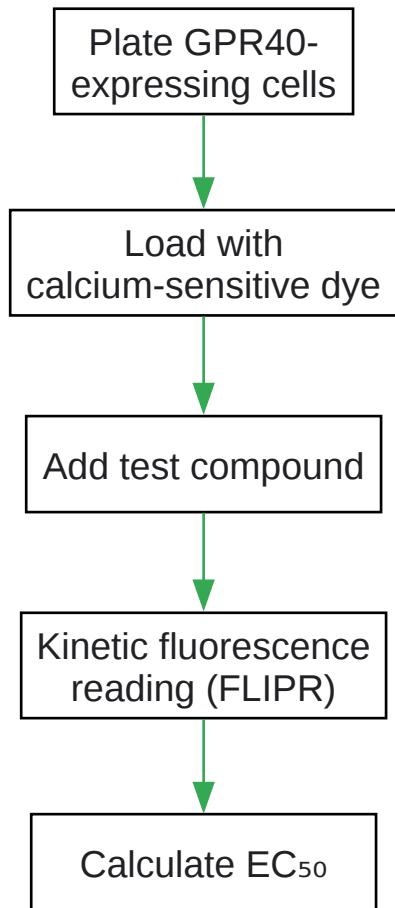
- **Reaction Setup:** In a round-bottom flask, combine 3-bromobenzoic acid (1.0 eq), 4-(trifluoromethyl)phenylboronic acid (1.2 eq), potassium carbonate (2.0 eq), and a catalytic amount of palladium(II) acetate (e.g., 2 mol%) and triphenylphosphine (e.g., 4 mol%).
- **Solvent Addition:** Add a degassed mixture of 1,4-dioxane and water (e.g., 4:1 v/v).
- **Inert Atmosphere:** Purge the flask with an inert atmosphere (nitrogen or argon) for 10-15 minutes.
- **Reaction:** Heat the reaction mixture to reflux (approximately 80-100 °C) with vigorous stirring. Monitor the progress of the reaction by thin-layer chromatography (TLC).

- Work-up: Once the reaction is complete (typically after several hours), cool the mixture to room temperature. Dilute with ethyl acetate and water.
- Extraction: Separate the organic layer. Wash the organic layer sequentially with water and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford **4'-Trifluoromethyl-biphenyl-3-carboxylic acid** as a white solid.

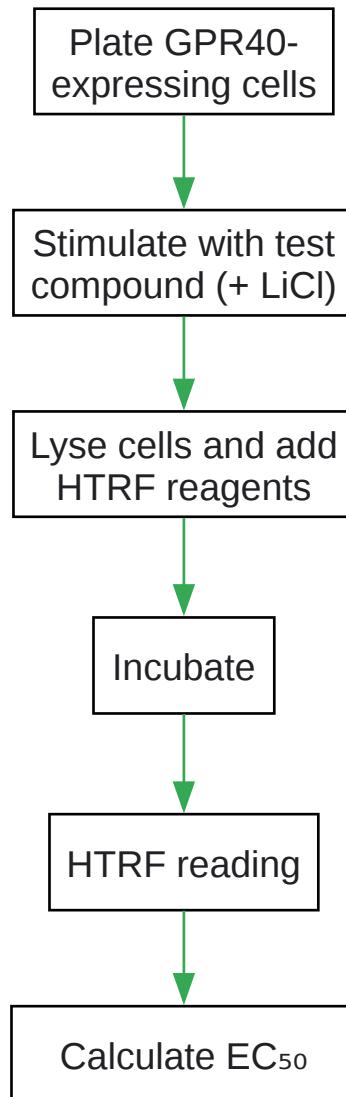




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- 3. 199528-28-4 CAS MSDS (4'-TRIFLUOROMETHYL-BIPHENYL-3-CARBOXYLIC ACID) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 4'-Trifluoromethyl-biphenyl-3-carboxylic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b174845#4-trifluoromethyl-biphenyl-3-carboxylic-acid-cas-number]

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